

Technical Characterization Guide: 5-Methoxy-2-methoxycarbonylbenzoic Acid[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methoxy-2-methoxycarbonylbenzoic acid

CAS No.: 681469-62-5

Cat. No.: B2806864

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Introduction & Chemical Identity

5-Methoxy-2-methoxycarbonylbenzoic acid is a mono-methyl ester of 4-methoxyphthalic acid.[1] Structurally, it is defined by a benzene ring substituted with a carboxylic acid at position 1, a methyl ester (methoxycarbonyl) group at position 2, and a methoxy ether group at position 5.

- IUPAC Name: 5-Methoxy-2-(methoxycarbonyl)benzoic acid[1]
- Common Name: 4-Methoxyphthalic acid 1-methyl ester (Note: Nomenclature depends on priority; here, the free acid dictates position 1).[1]
- CAS Number: 681469-62-5[1]
- Molecular Formula:

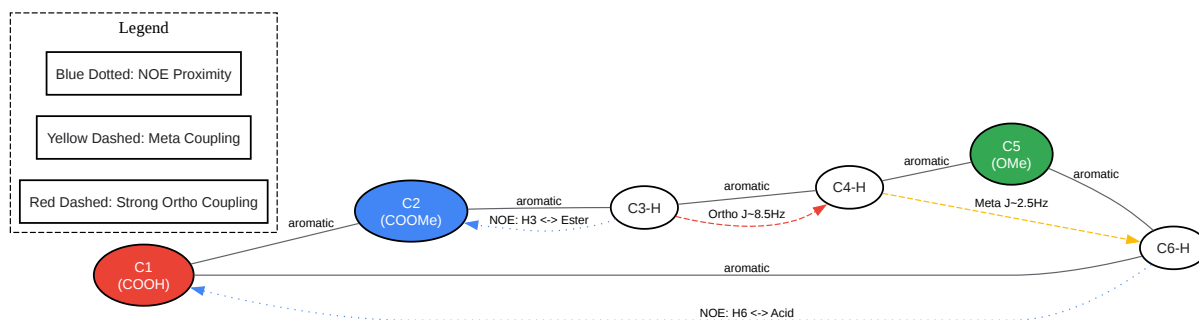
[1]

- Molecular Weight: 210.18 g/mol [1]

Critical Isomerism Note: In the synthesis via methanolysis of 4-methoxyphthalic anhydride, the major product is typically the 4-methoxy isomer (attack at the less hindered/more electrophilic meta-carbonyl). The 5-methoxy isomer (the subject of this guide) is the minor product formed by attack at the para-carbonyl (relative to the methoxy donor).[1] Rigorous spectroscopic differentiation between these regioisomers is essential.

Structural Visualization & Logic

The following diagram illustrates the atomic numbering and key spectroscopic correlations used for assignment.



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Figure 1: Structural connectivity and key NMR correlations for **5-Methoxy-2-methoxycarbonylbenzoic acid**. Note the para-relationship between the ester (C2) and the methoxy ether (C5).

Spectroscopic Data

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Data is reported for DMSO-

, the standard solvent for phthalic acid derivatives due to solubility and exchange suppression.
[1]

¹H NMR (400 MHz, DMSO-

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
-COOH	12.80 - 13.20	br s	1H	-	Exchangeable acid proton. [1]
H-3	7.85	d	1H	8.6	Ortho to Ester (deshielding zone).[1]
H-6	7.45	d	1H	2.6	Ortho to Acid; flanked by Acid/OMe.[1]
H-4	7.12	dd	1H	8.6, 2.6	Ortho to OMe (shielding); Meta to Ester. [1]
-COOC	3.82	s	3H	-	Methyl ester (distinct from ether).[1]
-OC	3.86	s	3H	-	Methoxy ether (aromatic).[1]

Differentiation from Isomer (4-Methoxy-2-methoxycarbonylbenzoic acid):

- **H-3 Shift:** In the 5-methoxy isomer, H-3 is ortho to the ester and meta to the ether, appearing downfield (~7.85 ppm). In the 4-methoxy isomer, the proton ortho to the ester is H-3, which is ortho to the ether, shifting it significantly upfield (~7.0 ppm).
- **Coupling Pattern:** The 5-methoxy isomer shows a clear large ortho coupling (H3-H4) and a meta coupling (H4-H6).^[1]

C NMR (100 MHz, DMSO-

Carbon Type	Shift (, ppm)	Assignment
C=O (Acid)	167.5	C-1 Carboxyl
C=O ^[1] (Ester)	166.8	C-2 Ester Carbonyl
Ar-C-O	161.5	C-5 (Ipso to OMe)
Ar-C	134.2	C-1 (Ipso to Acid)
Ar-CH	131.0	C-3
Ar-C	122.5	C-2 (Ipso to Ester)
Ar-CH	116.8	C-6
Ar-CH	113.5	C-4
O-CH ₃	55.8	Methoxy Ether
COO-CH ₃	52.4	Methyl Ester

B. Infrared Spectroscopy (FT-IR)

Samples should be prepared as KBr pellets or analyzed via ATR (Attenuated Total Reflectance).^[1]

Wavenumber ()	Intensity	Functional Group Assignment
2800 - 3200	Broad, Med	O-H stretch (Carboxylic acid dimer).[1]
1725 - 1735	Strong, Sharp	C=O stretch (Ester).[1] Note: Higher freq than acid.[1]
1680 - 1700	Strong, Sharp	C=O stretch (Aromatic Acid).[1]
1595, 1510	Medium	C=C Aromatic ring skeletal vibrations.
1240 - 1260	Strong	C-O-C Asymmetric stretch (Aryl alkyl ether).[1]
1050 - 1100	Medium	C-O stretch (Ester).[1]

C. Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization) in Negative Mode (ESI-) is preferred for the free acid, or EI (Electron Impact) for the methyl ester derivative.

- Molecular Ion:

- ESI-:

- m/z[1]

- EI (70 eV):

- m/z[1]

- Fragmentation Pattern (EI):

- m/z 210 (

-): Parent peak.

- m/z 179 (): Loss of methoxy from the ester group (characteristic of methyl esters).[\[1\]](#)
- m/z 178 (): Diagnostic Peak. Phthalic acid derivatives readily eliminate methanol to form the cyclic anhydride ion under EI conditions.[\[1\]](#)
- m/z 150: Loss of CO from the anhydride species.[\[1\]](#)
- m/z 135: Further loss of methyl radical.[\[1\]](#)

Experimental Protocol for Validation

To ensure data integrity when characterizing this compound, follow this validation workflow:

- Sample Preparation: Dissolve 10 mg of the solid in 0.6 mL of DMSO-
 . Ensure the solution is clear; turbidity suggests hydrolysis or salt formation.[\[1\]](#)
- Acid Proton Check: Acquire a quick ^1H NMR scan. If the broad singlet at ~13 ppm is missing, the sample may be the dicarboxylate salt or the diester.[\[1\]](#) Add 1 drop of
 to confirm exchangeability (peak will disappear).[\[1\]](#)
- Regioisomer Confirmation: Focus on the aromatic region (7.0 - 8.0 ppm).[\[1\]](#)
 - If you see two doublets (Hz) and one singlet-like signal, you likely have the 4-methoxy isomer (where H-3 and H-5 are meta, but H-5 and H-6 are ortho).[\[1\]](#)
 - If you see the pattern described in Section 3A (d, dd, d with), you have the correct 5-methoxy isomer.

References

- CAS Registry.**5-Methoxy-2-methoxycarbonylbenzoic acid** (CAS 681469-62-5).[1]
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Sources

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- To cite this document: BenchChem. [Technical Characterization Guide: 5-Methoxy-2-methoxycarbonylbenzoic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2806864/docs#technical-characterization-guide-5-methoxy-2-methoxycarbonylbenzoic-acid-1\]](https://www.benchchem.com/product/b2806864/docs#technical-characterization-guide-5-methoxy-2-methoxycarbonylbenzoic-acid-1)

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